

# Unraveling "I942": A Case of Mistaken Identity in Research

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## Compound of Interest

Compound Name: I942

Cat. No.: B1674138

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Initial investigations into the application of "**I942**" in animal models have revealed a significant case of mistaken identity. The term "**I942**," as referenced in publicly available information, does not correspond to a compound, drug, or any research tool utilized in animal studies. Instead, "**I942**" refers to Form I-942, a "Request for Reduced Fee" for naturalization applications, issued by the U.S. Citizenship and Immigration Services (USCIS).

Our comprehensive search for scientific literature and experimental protocols regarding "**I942**" in the context of animal research yielded no relevant results. All credible search results consistently point to legal and administrative documentation related to immigration procedures.

[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

This misidentification highlights a crucial aspect of scientific inquiry: the precise and unambiguous naming of research materials. The nomenclature of chemical compounds, biological agents, and other experimental tools is standardized to prevent such confusion.

Given that "**I942**" is an administrative document and not a substance for experimental use, the creation of detailed application notes, protocols, data tables, and signaling pathway diagrams for its use in animal models is not possible. The core requirements of the request cannot be fulfilled as they are based on a misunderstanding of the term "**I942**."

Researchers, scientists, and drug development professionals are advised to verify the nomenclature and identity of any substance before commencing experimental design and protocol development. Accurate identification is the foundational step for any valid scientific

investigation. We recommend consulting chemical databases, scientific literature repositories, and supplier specifications to confirm the nature of any research material.

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## References

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